

NLD-22 dosage and administration guidelines

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Compound of Interest

Compound Name: NLD-22

Cat. No.: B1193348

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Application Notes and Protocols for NLD-22

Disclaimer: **NLD-22** is an investigational compound intended for research use only (RUO). The information provided herein is based on preclinical data and does not constitute clinical dosage and administration guidelines. All experiments should be conducted by qualified personnel in a laboratory setting.

Introduction

NLD-22 is a novel small molecule inhibitor of Enterovirus 71 (EV71), a primary causative agent of Hand, Foot, and Mouth Disease (HFMD).^{[1][2]} It exhibits potent antiviral activity by targeting the viral capsid protein VP1.^{[1][2]} Preclinical studies have demonstrated its efficacy in vitro and in vivo, suggesting its potential as a therapeutic candidate for HFMD.^{[1][2][3]} These application notes provide guidelines for the handling, storage, and use of **NLD-22** in a research setting, along with detailed protocols for in vitro and in vivo antiviral assays.

Quantitative Data Summary

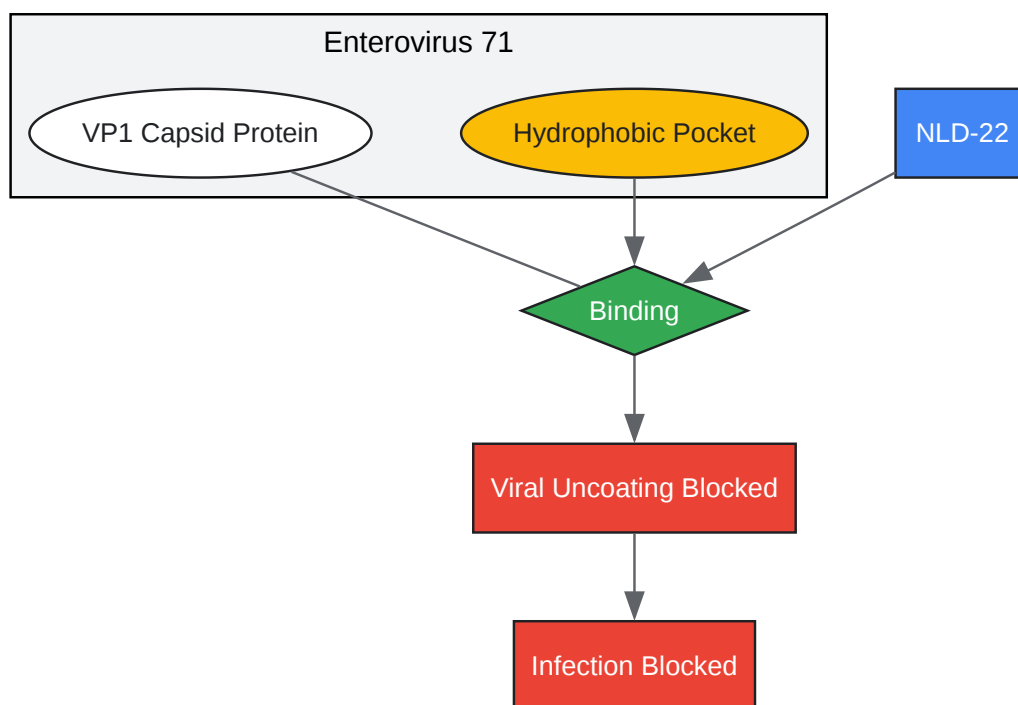
The following table summarizes the key quantitative data for **NLD-22** based on available preclinical research.

Parameter	Value	Species/Model	Reference
In Vitro Efficacy (EC ₅₀)	5.056 nM	Cell Culture	[1] [2] [3]
In Vivo Efficacy	100% protection	Mouse Model	[1] [2] [3]
In Vivo Dosage	20 mg/kg	Mouse Model	[1] [2] [3]
Toxicity	Low	Preclinical Models	[1] [2]
Pharmacokinetics	Favorable Profile	Preclinical Models	[1] [2] [4]

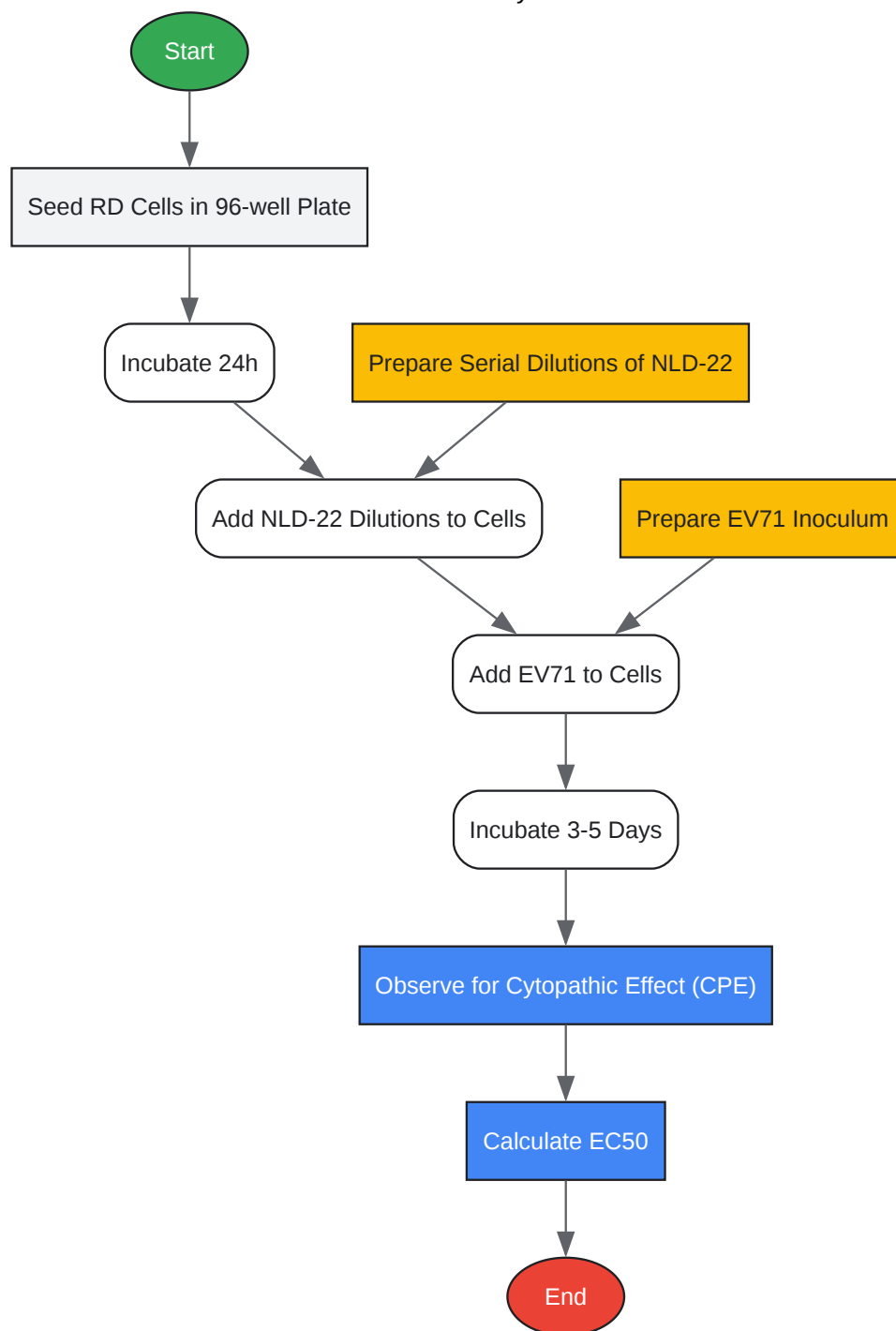
Mechanism of Action

NLD-22 functions by binding to a hydrophobic pocket within the VP1 capsid protein of Enterovirus 71.[\[1\]](#)[\[2\]](#) This binding event is believed to stabilize the capsid, thereby preventing the conformational changes necessary for viral uncoating and the release of the viral genome into the host cell. This mechanism effectively blocks viral infection at an early stage.[\[1\]](#)[\[2\]](#)[\[5\]](#)

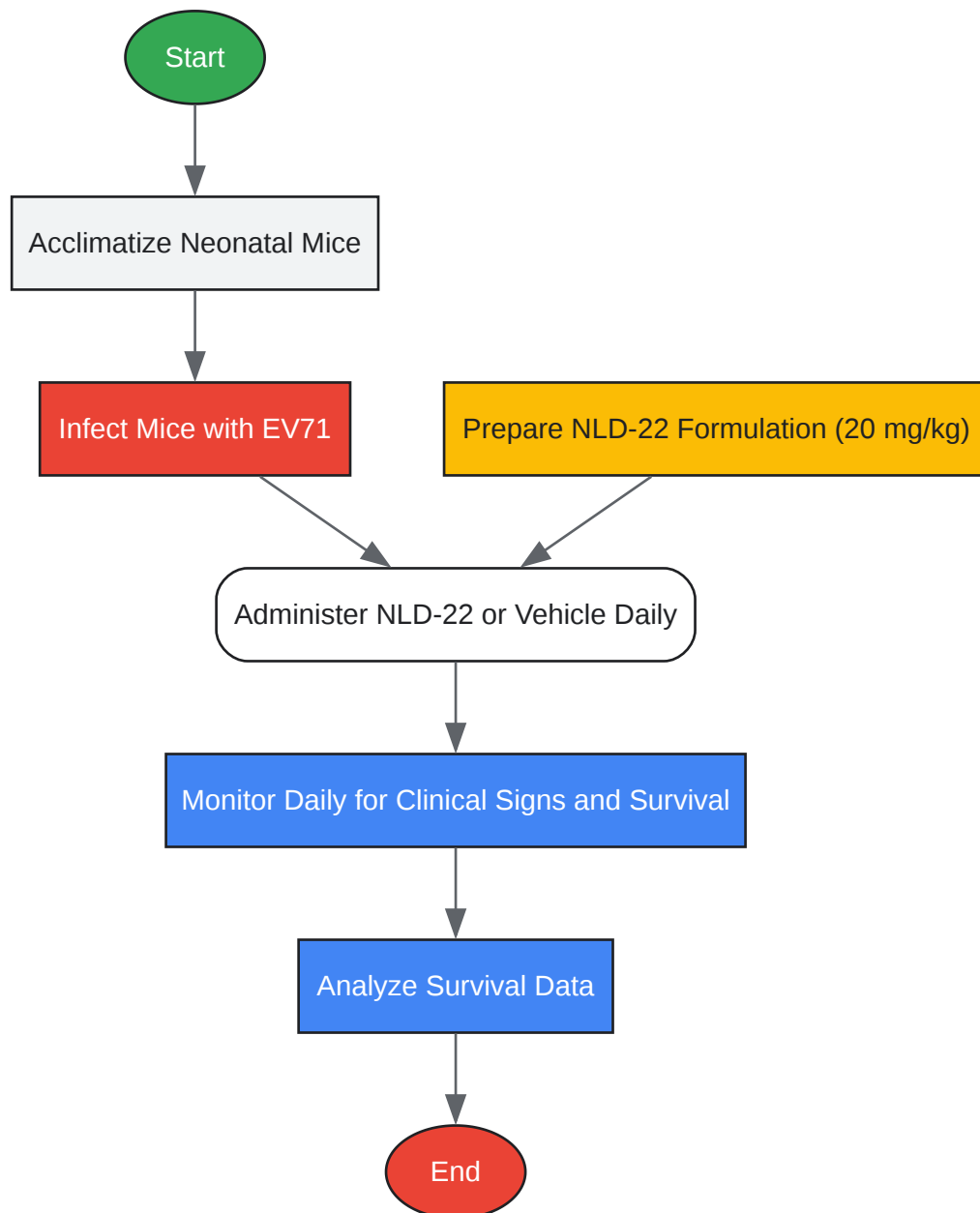
Mechanism of Action of NLD-22



In Vitro Antiviral Assay Workflow



In Vivo Efficacy Study Workflow



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References

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